

The Indenopyridine Scaffold: A Century of Structural Evolution

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *9H-Indeno[2,1-c]pyridin-9-one*

Cat. No.: *B1297696*

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Executive Summary

The indenopyridine scaffold—a tricyclic fusion of an indene ring and a pyridine ring—represents a "privileged structure" in medicinal chemistry. Its history is not linear but rather a branching evolution of three distinct isomeric families, each defining a specific therapeutic era:

- Indeno[2,1-c]pyridine: The antihistamine era (1940s).
- Indeno[1,2-c]pyridine: The non-hormonal male contraceptive era (1990s–2000s).
- Indeno[1,2-b]pyridine: The modern oncology and green chemistry era (2010s–Present).

This guide analyzes the causal links between these structural shifts and their biological targets, providing validated synthetic protocols for the modern researcher.

Chapter 1: The Genesis (1947) – The Antihistamine Breakthrough

The Discovery of Phenindamine

In the post-war race to develop histamine antagonists, researchers at Hoffmann-La Roche synthesized Phenindamine (Thephorin). Unlike the ethylenediamine or ethanolamine ethers common at the time (e.g., diphenhydramine), Phenindamine was a rigid, tricyclic amine.

- **Chemical Identity:** 2-methyl-9-phenyl-2,3,4,9-tetrahydro-1H-indeno[2,1-c]pyridine.
- **Significance:** It was the first commercially successful drug to utilize the indenopyridine core.
- **Pharmacology:** A potent H1-receptor antagonist with a unique side-effect profile; unlike its sedating contemporaries, it often produced mild stimulation.

Structural Logic

The rigidity of the indeno[2,1-c]pyridine core restricted the conformational freedom of the amine, locking it into a bioactive conformation that overlapped with the histamine pharmacophore. This validated the scaffold as a template for receptor-specific binding.

Chapter 2: The Antispermatic Era (1990s) – CDB-4022

In the search for non-hormonal male contraceptives, the focus shifted to a different isomer: Indeno[1,2-c]pyridine.

The Lead Candidate: CDB-4022

Developed through a collaboration between the NIH and RTI International, CDB-4022 (8-iodo-hexahydroindenopyridine) emerged as a potent antispermatic agent.

- **Target:** Sertoli cells in the testes.
- **Mechanism of Action (MOA):** Unlike hormonal treatments that suppress the hypothalamic-pituitary-gonadal axis, CDB-4
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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

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